

# Methyl nonacosanoate CAS number and molecular weight

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## Compound of Interest

Compound Name: *Methyl nonacosanoate*

Cat. No.: *B1580526*

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## Methyl Nonacosanoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of **methyl nonacosanoate**, a long-chain fatty acid methyl ester. The information is curated for professionals in research, scientific, and drug development fields, with a focus on its fundamental chemical properties. Due to the limited availability of extensive biological and experimental data in the public domain, this document emphasizes its physicochemical characteristics and provides a general methodology for its synthesis.

## Core Properties of Methyl Nonacosanoate

**Methyl nonacosanoate** is the methyl ester of nonacosanoic acid, a 29-carbon saturated fatty acid. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	4082-55-7	[1]
Molecular Formula	C30H60O2	[1]
Molecular Weight	452.7962 g/mol	[1]
IUPAC Name	methyl nonacosanoate	
Synonyms	Nonacosanoic acid, methyl ester; 29:0, Methyl ester; methyl nonacosan-1-oate	[1]

## Synthesis of Methyl Nonacosanoate

While specific experimental protocols for the synthesis of **methyl nonacosanoate** are not readily available in the literature, a general and widely used method for the synthesis of fatty acid methyl esters (FAMES) is through the Fischer esterification of the corresponding carboxylic acid. This method involves the acid-catalyzed esterification of nonacosanoic acid with methanol.

### General Experimental Protocol: Fischer Esterification

- **Reactant Preparation:** Dissolve nonacosanoic acid in an excess of anhydrous methanol. The large excess of methanol serves as both a reactant and the solvent, driving the equilibrium towards the product side.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or hydrochloric acid, to the solution.
- **Reaction:** Reflux the mixture for several hours. The reaction time can be monitored by techniques such as thin-layer chromatography (TLC) to determine the consumption of the starting carboxylic acid.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a weak base, such as a saturated sodium bicarbonate solution.

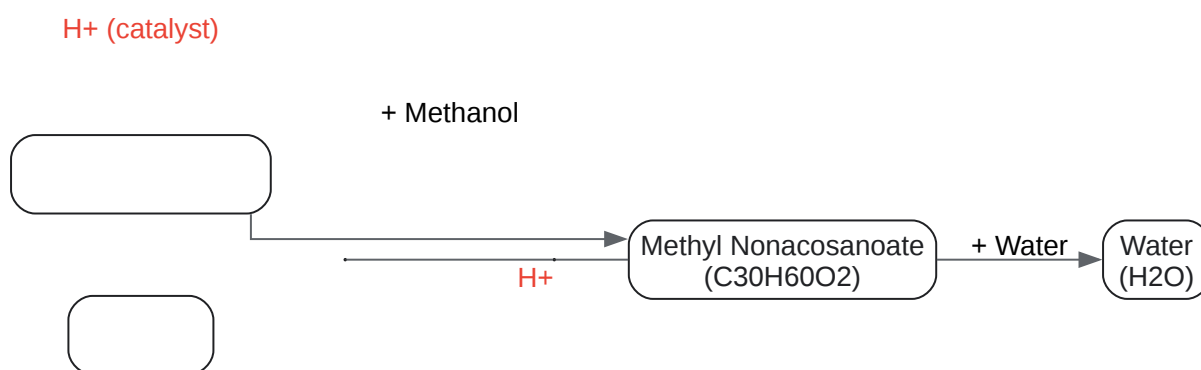
- Extraction: Extract the **methyl nonacosanoate** into a nonpolar organic solvent like hexane or diethyl ether.
- Purification: Wash the organic layer with water to remove any remaining salts and methanol. Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude **methyl nonacosanoate**.
- Final Purification: The crude product can be further purified by column chromatography on silica gel or by distillation under high vacuum.

## Analytical Characterization

Gas chromatography (GC) is a common technique for the analysis of fatty acid methyl esters. The National Institute of Standards and Technology (NIST) indicates the availability of gas chromatography data for **methyl nonacosanoate**, which can be valuable for its identification and purity assessment.<sup>[1]</sup>

## Visualizing the Synthesis of Methyl Nonacosanoate

The following diagram illustrates the general Fischer esterification reaction for the synthesis of **methyl nonacosanoate** from nonacosanoic acid and methanol.



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Caption: Fischer esterification of nonacosanoic acid.

## Conclusion

**Methyl nonacosanoate** is a long-chain saturated fatty acid methyl ester with well-defined chemical and physical properties. While detailed biological studies and specific experimental protocols are scarce in publicly accessible literature, its synthesis can be achieved through standard esterification procedures. This guide provides the foundational information necessary for researchers and professionals to understand and work with this compound. Further research into its biological activities and potential applications is warranted.

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## References

- 1. selleckchem.com [selleckchem.com]
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